

7-Methoxyisoquinoline: A Comprehensive Safety and Handling Guide

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Compound of Interest

Compound Name: 7-Methoxyisoquinoline

Cat. No.: B1361142

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety, handling, and Material Safety Data Sheet (MSDS) information for **7-Methoxyisoquinoline**. The information is intended to equip laboratory personnel with the knowledge necessary to handle this compound safely and effectively. **7-Methoxyisoquinoline** is a heterocyclic aromatic compound with applications in pharmaceutical research and organic synthesis, notably as a scaffold in the development of new drugs and as a building block for more complex molecules.^{[1][2]} Its derivatives have been investigated for their potential as anti-cancer and neuroprotective agents.^[1]

General Information

- Chemical Name: **7-Methoxyisoquinoline**
- Synonyms: 7-Isoquinolinal methyl ether, Isoquinoline, 7-methoxy-[3]
- CAS Number: 39989-39-4^{[1][3]}
- Molecular Formula: C₁₀H₉NO^{[1][3]}
- Applications: Utilized in pharmaceutical development, as a building block for bioactive molecules, in the synthesis of natural products, and in materials science for creating fluorescent probes and organic light-emitting diodes (OLEDs).^{[1][2]}

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **7-Methoxyisoquinoline**.

Property	Value	Source(s)
Molecular Weight	159.18 g/mol	[3]
Appearance	Brown to grey powder	[1]
Purity	≥ 99% (GC)	[1]
Storage	Store at 0 - 8 °C, tightly closed.	[1][4]

Hazards Identification

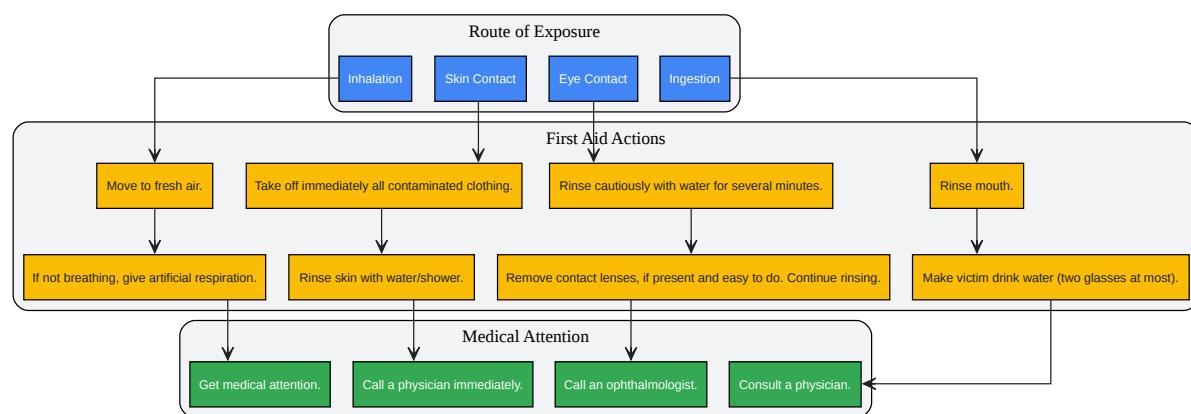
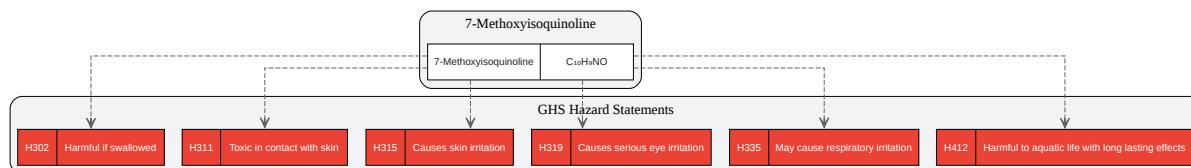
7-Methoxyisoquinoline is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are summarized in the table and diagram below.

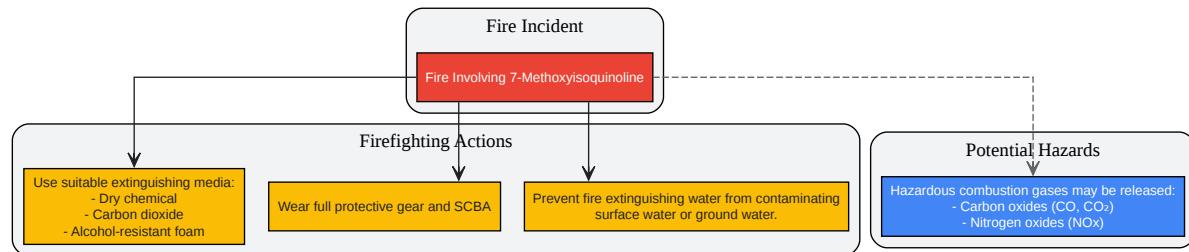
GHS Classification

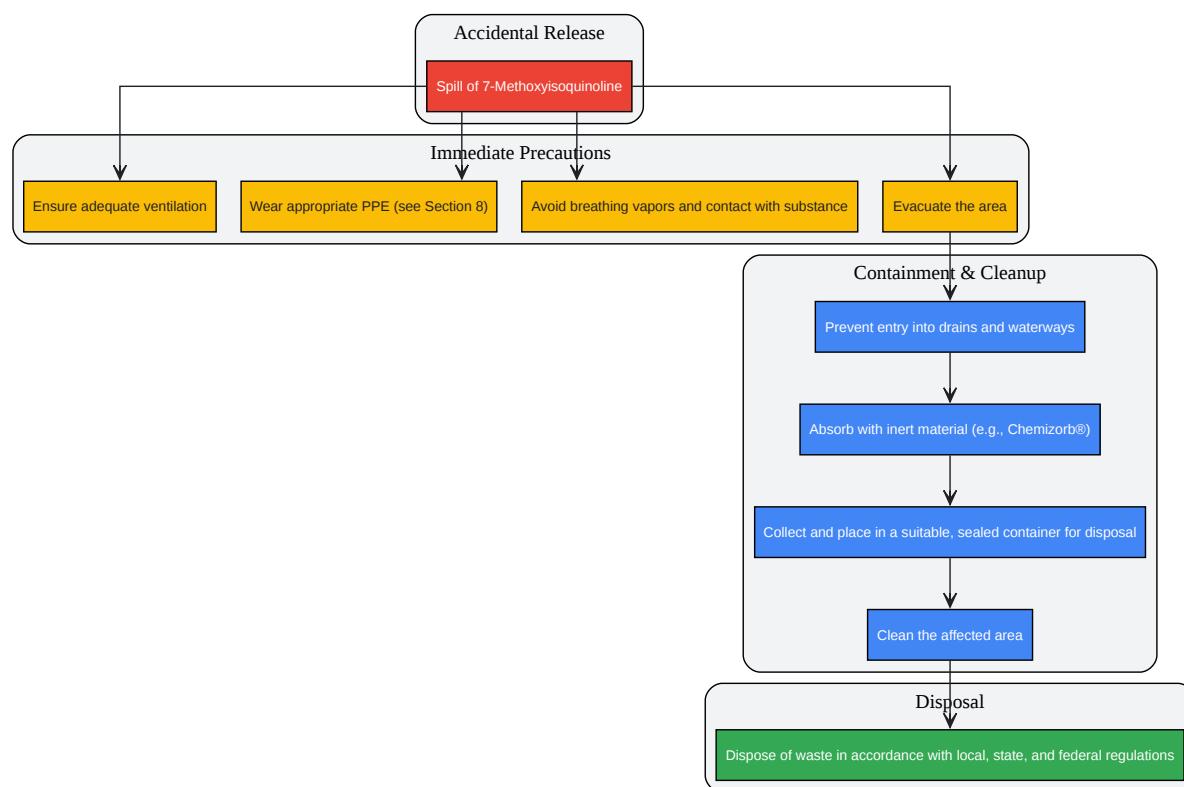
Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Toxicity, Dermal	3	H311: Toxic in contact with skin
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity, Single Exposure	3	H335: May cause respiratory irritation
Hazardous to the Aquatic Environment, Long-Term	3	H412: Harmful to aquatic life with long lasting effects

Sources:[3][4]

GHS Hazard Relationship Diagram







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